

commercial availability of 2,3-Dichlorobenzoic acid- ^{13}C , d_3

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,3-Dichlorobenzoic acid- ^{13}C , d_3

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In-Depth Technical Guide: 2,3-Dichlorobenzoic acid- ^{13}C , d_3

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability, key properties, and primary application of the isotopically labeled compound, 2,3-Dichlorobenzoic acid- ^{13}C , d_3 . This molecule serves as a crucial intermediate in the synthesis of labeled active pharmaceutical ingredients (APIs), most notably Lamotrigine- ^{13}C , d_3 .

Commercial Availability and Properties

2,3-Dichlorobenzoic acid- ^{13}C , d_3 is available from several specialized chemical suppliers. The isotopically labeled nature of this compound, containing both Carbon-13 and deuterium, makes it a valuable tool for a range of research and development applications, particularly in drug metabolism and pharmacokinetic (DMPK) studies.

Quantitative data for commercially available 2,3-Dichlorobenzoic acid- ^{13}C , d_3 and its related isotopologues are summarized below. Researchers should always refer to the supplier's certificate of analysis for lot-specific information.

Table 1: Quantitative Data of Commercially Available 2,3-Dichlorobenzoic acid Isotopologues

Parameter	2,3-Dichlorobenzoic acid- ¹³ C, _d ₃	2,3-Dichlorobenzoic acid-d ₃	2,3-Dichlorobenzoic acid- ¹³ C
CAS Number	Not consistently available	1126107-18-3[1]	1184971-82-1
Molecular Formula	C ₆ ¹³ CH D ₃ Cl ₂ O ₂	C ₇ HD ₃ Cl ₂ O ₂ [2]	C ₆ ¹³ CH ₄ Cl ₂ O ₂
Molecular Weight	~195.02 g/mol	~194.03 g/mol [2]	~192.00 g/mol
Typical Purity	≥98%	≥98%	≥98%
Isotopic Enrichment	Varies by supplier	Varies by supplier	Varies by supplier
Physical Form	Solid	Solid	Solid
Primary Suppliers	CymitQuimica, Clearsynth[3]	LGC Standards[1], Clearsynth[2]	Pharmaffiliates, Coompo, LGC Standards[4]

Core Application: Synthesis of Lamotrigine-¹³C,_d₃

The principal application of 2,3-Dichlorobenzoic acid-¹³C,_d₃ is as a key starting material in the multi-step synthesis of the isotopically labeled anticonvulsant drug, Lamotrigine-¹³C,_d₃. The presence of stable isotopes allows for the use of Lamotrigine-¹³C,_d₃ as an internal standard in quantitative bioanalysis by mass spectrometry, enabling precise and accurate measurement of the unlabeled drug in biological matrices.

Experimental Protocol: Synthesis of Lamotrigine-¹³C,_d₃ (Inferred from Patented Synthesis of Lamotrigine)

While a detailed, step-by-step protocol for the synthesis of the labeled compound is not readily available in the public domain, the following procedure can be inferred from established patent literature for the synthesis of unlabeled Lamotrigine. Researchers must adapt and optimize these steps for the labeled analogue, taking into account potential isotopic effects and the need for specialized analytical characterization.

Step 1: Conversion of 2,3-Dichlorobenzoic acid-¹³C,_d₃ to 2,3-Dichlorobenzoyl chloride-¹³C,_d₃

2,3-Dichlorobenzoic acid- $^{13}\text{C},\text{d}_3$ is reacted with a chlorinating agent, such as thionyl chloride (SOCl_2) or oxalyl chloride, typically in an inert solvent like toluene or dichloromethane (DCM). The reaction mixture is usually heated to reflux to drive the reaction to completion. The excess chlorinating agent and solvent are then removed under reduced pressure to yield the crude 2,3-Dichlorobenzoyl chloride- $^{13}\text{C},\text{d}_3$.

Step 2: Cyanation to form 2,3-Dichlorobenzoyl cyanide- $^{13}\text{C},\text{d}_3$

The resulting acid chloride is then subjected to a cyanation reaction. This is often achieved by treating it with a cyanide source, such as copper(I) cyanide (CuCN), in a high-boiling point solvent like xylene. This step is critical and requires careful control of reaction conditions to ensure high yield and purity.

Step 3: Condensation with Aminoguanidine to form the Triazine Ring

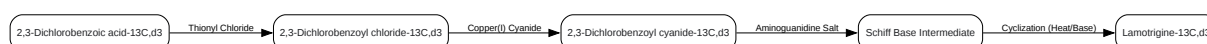
The 2,3-Dichlorobenzoyl cyanide- $^{13}\text{C},\text{d}_3$ is condensed with an aminoguanidine salt (e.g., aminoguanidine bicarbonate or hydrochloride) in the presence of a strong acid, such as nitric acid or methanesulfonic acid. This reaction leads to the formation of an intermediate Schiff base.

Step 4: Cyclization to Lamotrigine- $^{13}\text{C},\text{d}_3$

The intermediate from the previous step is then cyclized to form the final 1,2,4-triazine ring of Lamotrigine. This is typically achieved by heating the reaction mixture, sometimes with the addition of a base like potassium hydroxide, to promote the intramolecular cyclization.

Step 5: Purification

The crude Lamotrigine- $^{13}\text{C},\text{d}_3$ is purified using standard techniques such as recrystallization from a suitable solvent system (e.g., isopropanol/water) to obtain the final product of high purity.



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Figure 1. Synthetic pathway for Lamotrigine- $^{13}\text{C},\text{d}_3$.

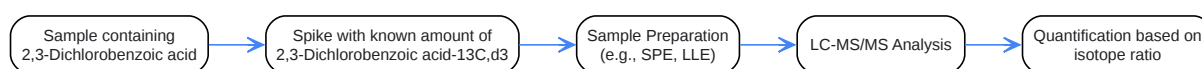
Potential Analytical Applications

While the primary role of 2,3-Dichlorobenzoic acid- $^{13}\text{C},\text{d}_3$ is as a synthetic intermediate, its stable isotope-labeled nature suggests potential, though less documented, applications as an internal standard in specific analytical methods.

Use as an Internal Standard

In principle, 2,3-Dichlorobenzoic acid- $^{13}\text{C},\text{d}_3$ could be used as an internal standard for the quantification of unlabeled 2,3-Dichlorobenzoic acid or structurally similar chlorinated benzoic acids in environmental or biological samples using isotope dilution mass spectrometry (IDMS). This would be particularly relevant in studies monitoring the environmental fate of herbicides or the metabolic profiles of certain xenobiotics.

The workflow for such an application would involve:



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Figure 2. Workflow for use as an internal standard.

Signaling Pathways and Further Research

Currently, there is no direct evidence in the scientific literature to suggest that 2,3-Dichlorobenzoic acid itself plays a significant role in specific signaling pathways. Its primary relevance to drug development professionals lies in its utility for creating the necessary tools, like isotopically labeled Lamotrigine, to study the pharmacokinetics and metabolism of the active drug, which in turn acts on voltage-gated sodium channels.

Future research could explore the metabolic fate of 2,3-Dichlorobenzoic acid itself, should it be identified as a metabolite of other compounds or as an environmental contaminant of interest. In such a scenario, 2,3-Dichlorobenzoic acid- $^{13}\text{C},\text{d}_3$ would be an invaluable tool for tracer studies in metabolic research.

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- To cite this document: BenchChem. [commercial availability of 2,3-Dichlorobenzoic acid-13C,d3]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15600346#commercial-availability-of-2-3-dichlorobenzoic-acid-13c-d3>]

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